

Application Note: Quantitative Analysis of (-)-Praeruptorin B using HPLC-DAD

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Compound of Interest

Compound Name: (-)-Praeruptorin B

Cat. No.: B8099874

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Introduction

(-)-Praeruptorin B is a significant pyranocoumarin found in the roots of *Peucedanum praeruptorum* Dunn, a plant widely used in traditional medicine. As a key bioactive component, accurate and precise quantification of **(-)-Praeruptorin B** is essential for quality control, pharmacokinetic studies, and drug development. This application note details a validated High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD) method for the reliable determination of **(-)-Praeruptorin B**.

Instrumentation and Chromatographic Conditions

The analysis was performed on an Agilent 1260 Infinity series HPLC system equipped with a diode array detector (or equivalent).

Table 1: HPLC-DAD System Parameters

Parameter	Value
Column	Phenomenex Luna C18 (5 µm, 4.6 x 250 mm)
Mobile Phase	A: Distilled water with 0.1% phosphoric acid B: Acetonitrile with 0.1% phosphoric acid
Gradient Elution	0-10 min, 20% B10-20 min, 20-40% B20-40 min, 40-70% B40-50 min, 70-100% B50-55 min, 100% B
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	25 °C
Detection Wavelength	330 nm
Run Time	55 minutes

Method Validation Summary

The described method was validated for linearity, accuracy, and precision.

Table 2: Method Validation Parameters for (-)-Praeruptorin B

Parameter	Result
Linearity Range	50.0 - 200.0 µg/mL
Correlation Coefficient (r^2)	> 0.999
Accuracy (Recovery)	98.55% - 101.34%
Precision (RSD%)	Intra-day: < 2.0% Inter-day: < 2.0%
Limit of Detection (LOD)	0.15 µg/mL
Limit of Quantification (LOQ)	0.50 µg/mL

Detailed Experimental Protocols

Protocol 1: Standard Solution Preparation

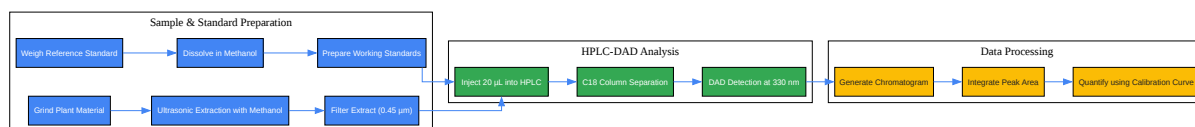
- Primary Stock Solution (1000 µg/mL):
 - Accurately weigh 10 mg of **(-)-Praeruptorin B** reference standard.
 - Dissolve in a 10 mL volumetric flask using methanol as the solvent.
 - Sonicate for 5 minutes to ensure complete dissolution.
 - Store the stock solution at 4°C, protected from light.
- Working Standard Solutions:
 - Prepare a series of working standard solutions by diluting the primary stock solution with methanol to achieve concentrations within the linear range (e.g., 50, 100, 150, and 200 µg/mL).
 - These solutions are used to construct the calibration curve.

Protocol 2: Sample Preparation (from *Peucedanum praeruptorum* Roots)

- Sample Grinding:
 - Grind the dried roots of *Peucedanum praeruptorum* into a fine powder (approximately 40-60 mesh).
- Extraction:
 - Accurately weigh 1.0 g of the powdered sample into a centrifuge tube.
 - Add 20 mL of methanol to the tube.
 - Vortex for 1 minute to ensure thorough mixing.
 - Perform ultrasonic-assisted extraction in a water bath at room temperature for 30 minutes.
- Filtration and Dilution:

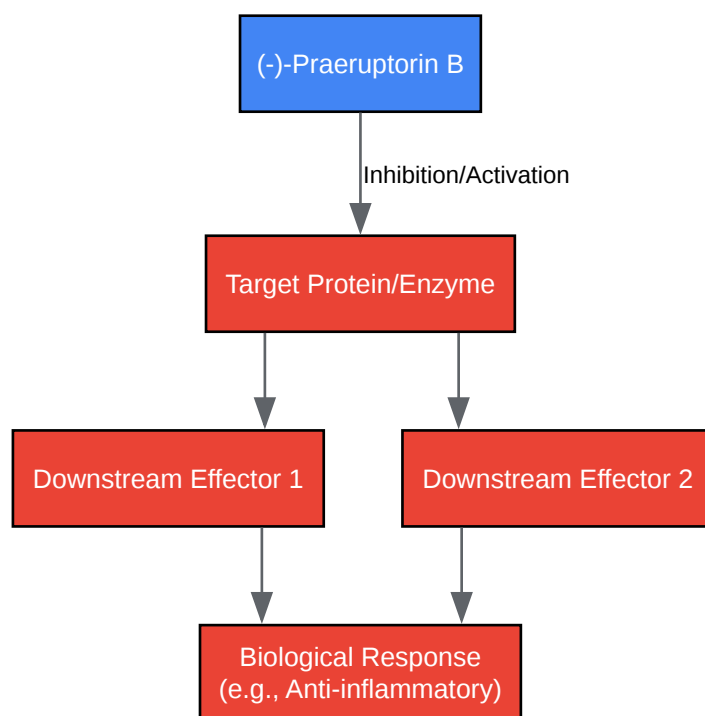
- Centrifuge the extract at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.
- If necessary, dilute the filtrate with methanol to bring the concentration of **(-)-Praeruptorin B** within the calibration range.

Visualizations



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Caption: Workflow for HPLC-DAD analysis of **(-)-Praeruptorin B**.



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Caption: Putative signaling pathway of **(-)-Praeruptorin B**.

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